

Thermodynamic Properties of Ethylcyclobutane: A Technical Guide

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Compound of Interest

Compound Name: Ethylcyclobutane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **ethylcyclobutane**. The information is compiled from peer-reviewed scientific literature and established chemical databases, presenting quantitative data in a structured format for ease of comparison and use in research and development.

Core Thermodynamic Data

The thermodynamic properties of **ethylcyclobutane** have been determined through various experimental and computational methods. Key data points are summarized in the tables below.

Table 1: Enthalpy and Entropy Data for Ethylcyclobutane

Thermodynamic Property	State	Value	Units	Reference(s)
Standard Enthalpy of Combustion, $\Delta_c H^\circ$	Liquid	-4017.1 ± 0.67	kJ/mol	[1][2]
Standard Enthalpy of Formation, $\Delta_f H^\circ$	Liquid	-58.95 ± 0.75	kJ/mol	[1][2]
Standard Enthalpy of Formation, $\Delta_f H^\circ$	Gas	-26.3 ± 1.1	kJ/mol	[1]
Enthalpy of Vaporization, $\Delta_{\text{vap}} H^\circ$	-	$32. \pm 1.$	kJ/mol	[3][4]
Enthalpy of Vaporization (at 343.9 K)	-	28.67	kJ/mol	[3][4]
Standard Enthalpy of Combustion (at 298.15 K)	Liquid	-960.11 ± 0.16	kcal/mol	[5][6][7]
Enthalpy of Vaporization (estimated)	-	7.8 ± 0.2	kcal/mol	[5]
Ionization Energy	-	9.38 ± 0.05	eV	[2]

Note: Values may be converted from original reported units. Standard conditions are 298.15 K and 1 bar.

Table 2: Heat Capacity of Gaseous Ethylcyclobutane

Temperature (K)	Constant Pressure Heat Capacity, Cp (J/mol·K)	Reference(s)
50	40.50	[1] [8]
100	57.46	[1] [8]
150	72.52	[1] [8]
200	87.32	[1] [8]
273.15	113.1	[1] [8]
298.15	122.8	[1] [8]
300	123.5	[1] [8]
400	162.7	[1] [8]
500	197.4	[1] [8]
600	226.3	[1] [8]
700	250.5	[1] [8]
800	271.0	[1] [8]
900	288.5	[1] [8]
1000	303.5	[1] [8]
1100	316.5	[1] [8]
1200	327.8	[1] [8]
1300	337.5	[1] [8]
1400	346.0	[1] [8]
1500	353.3	[1] [8]
1750	367.9	[1] [8]
2000	378.5	[1] [8]
2250	386.4	[1] [8]
2500	392.3	[1] [8]

2750	396.9	[1][8]
3000	400.5	[1][8]

Table 3: Physical Properties of Ethylcyclobutane

Property	Value	Units	Reference(s)
Molecular Weight	84.1613	g/mol	[9]
Boiling Point (at 760 mmHg)	70.7	°C	[9]
Boiling Point	343.8 ± 0.1	K	[3]
Melting Point	-142.75	°C	[9]
Melting Point	130.2 ± 0.4	K	[3]
Density	0.775	g/cm ³	[9]
Vapor Pressure (at 25°C)	139	mmHg	[9]
Refractive Index	1.425	-	[9]

Experimental Protocols

The determination of the thermodynamic properties of **ethylcyclobutane** relies on precise experimental techniques. The following sections detail the methodologies for the key experiments cited.

Oxygen-Bomb Combustion Calorimetry

This method is used to determine the enthalpy of combustion ($\Delta_c H^\circ$) of a substance.

Apparatus:

- A high-pressure stainless steel vessel (the "bomb").
- A sample holder (crucible), typically made of platinum or quartz.

- An ignition system with a fusible wire.
- A water bath (calorimeter) with a precise thermometer and a stirrer.
- An outer insulating jacket to minimize heat exchange with the surroundings.

Procedure:

- **Sample Preparation:** A precisely weighed sample of **ethylcyclobutane** (a volatile liquid) is encapsulated in a gelatin capsule or a container made of a material with a known heat of combustion to prevent evaporation.
- **Bomb Assembly:** The capsule is placed in the crucible. A fuse wire of known length and mass is attached to the electrodes within the bomb, positioned to ensure ignition of the sample.
- **Oxygen Charging:** The bomb is sealed and purged of air, then filled with high-purity oxygen to a pressure of approximately 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter bucket. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The initial temperature of the water is recorded. The sample is then ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals until a maximum temperature is reached and then begins to cool.
- **Post-Experiment Analysis:** The bomb is depressurized, and the interior is inspected for any signs of incomplete combustion (e.g., soot). The remaining length of the fuse wire is measured to determine the amount that burned. The bomb washings are collected to analyze for the formation of nitric and sulfuric acids.

Data Analysis: The total heat released is calculated from the temperature rise of the calorimeter system (water and bomb). Corrections are applied for the heat of combustion of the fuse wire and the heat of formation of acids. The standard enthalpy of combustion of **ethylcyclobutane** is then calculated from the corrected total heat released and the mass of the sample.

Ebulliometric Vapor Pressure Measurement

Ebulliometry is a dynamic method for determining the vapor pressure of a liquid by measuring its boiling point at various controlled pressures.

Apparatus:

- An ebulliometer, which is a specialized piece of glassware designed to maintain equilibrium between a boiling liquid and its vapor.
- A pressure control system capable of maintaining a stable pressure.
- A high-precision temperature measurement device (e.g., a platinum resistance thermometer).
- A condenser to return the vapor to the liquid phase.

Procedure:

- **Sample Loading:** A pure sample of **ethylcyclobutane** is placed in the ebulliometer.
- **Degassing:** The sample is typically degassed to remove any dissolved air which could affect the vapor pressure reading.
- **Pressure and Temperature Control:** The pressure in the system is set and maintained at a specific value. The liquid is then heated to its boiling point.
- **Equilibrium Measurement:** The temperature of the boiling liquid is measured once it stabilizes, indicating that the liquid and vapor phases are in equilibrium. This temperature corresponds to the boiling point at the set pressure.
- **Data Collection:** The procedure is repeated at various pressures to obtain a set of corresponding boiling points.

Data Analysis: The experimental vapor pressure and temperature data are then fitted to empirical equations such as the Antoine or Cox equation. These equations can be used to interpolate or extrapolate the vapor pressure at other temperatures.

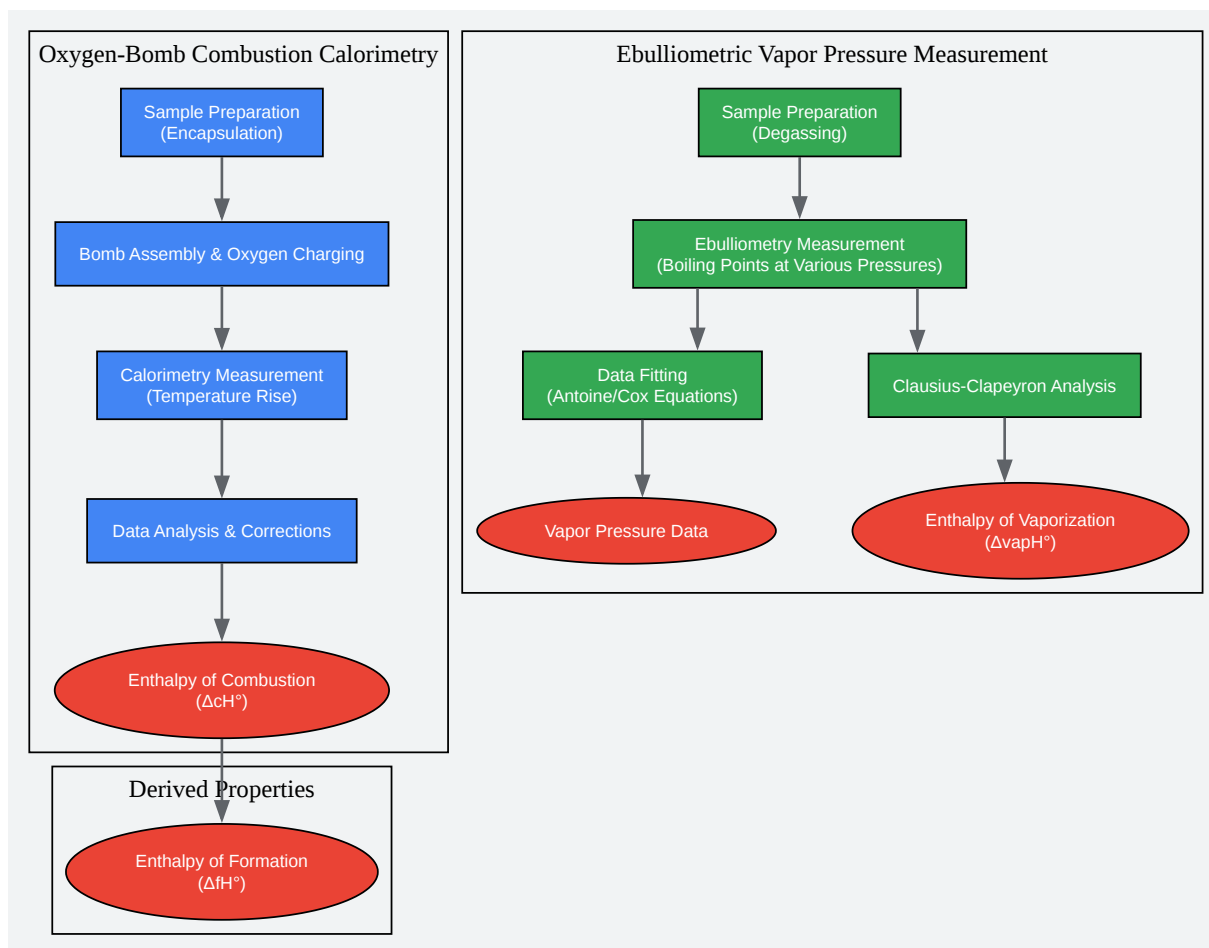
The enthalpy of vaporization ($\Delta_{\text{vap}}H^\circ$) can be derived from the vapor pressure data using the Clausius-Clapeyron equation, which relates the slope of the natural logarithm of vapor pressure

versus the inverse of temperature to the enthalpy of vaporization.

Visualizations

Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the key thermodynamic properties of **ethylcyclobutane**.

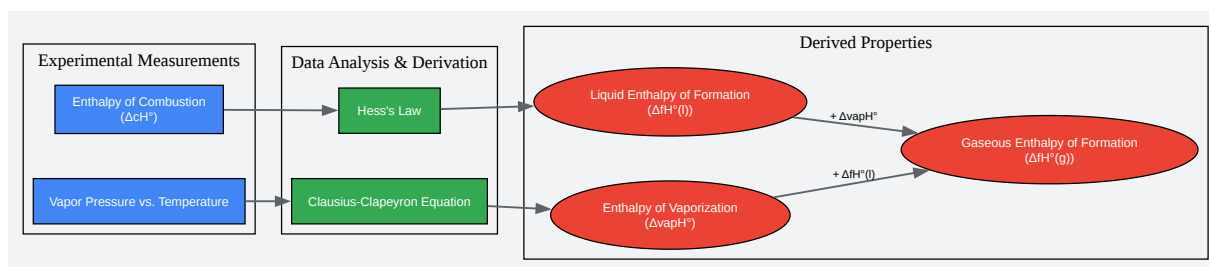


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Experimental determination of thermodynamic properties.

Logical Relationship of Thermodynamic Properties

The following diagram illustrates the relationship between the experimentally determined and derived thermodynamic properties of **ethylcyclobutane**.



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Relationship between thermodynamic properties.

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